

Spectroscopic Characterization of 4-Acetoxyisophthalic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Acetoxyisophthalic Acid

CAS No.: 5985-26-2

Cat. No.: B566177

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Abstract

This technical guide provides a comprehensive overview of the predicted spectroscopic data for **4-Acetoxyisophthalic Acid**, a molecule of significant interest in the fields of medicinal chemistry and materials science. As a derivative of 4-hydroxyisophthalic acid, its structural confirmation is paramount for researchers in drug development and polymer chemistry. This document outlines the anticipated Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering a detailed analysis of the expected spectral features. The methodologies for data acquisition and interpretation are discussed, providing a foundational understanding for researchers. It is important to note that the spectral data presented herein are predicted based on the known spectroscopic characteristics of its precursor, 4-hydroxyisophthalic acid, and the general effects of acetylation on aromatic systems.

Introduction

4-Acetoxyisophthalic Acid is a dicarboxylic acid featuring an acetoxy group attached to a benzene ring. This structural motif makes it a valuable intermediate in the synthesis of various

organic compounds, including pharmaceuticals and polymers. The precise characterization of its molecular structure is a critical step in ensuring the purity and identity of synthesized materials, which underpins the reliability of subsequent research and development.

Spectroscopic techniques such as NMR, IR, and MS are indispensable tools for this purpose, each providing unique insights into the molecular architecture. This guide will delve into the predicted spectroscopic signature of **4-Acetoxyisophthalic Acid**, explaining the rationale behind the expected data based on established principles of chemical analysis.

Molecular Structure

The foundational step in interpreting spectroscopic data is a clear understanding of the molecule's structure. **4-Acetoxyisophthalic Acid** consists of a benzene ring substituted with two carboxylic acid groups at positions 1 and 3, and an acetoxy group at position 4.

Figure 1: Molecular Structure of **4-Acetoxyisophthalic Acid**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. Both ^1H and ^{13}C NMR are crucial for the structural confirmation of **4-Acetoxyisophthalic Acid**.

Predicted ^1H NMR Data

The ^1H NMR spectrum is expected to show distinct signals for the aromatic protons, the carboxylic acid protons, and the methyl protons of the acetoxy group.

Table 1: Predicted ^1H NMR Chemical Shifts for **4-Acetoxyisophthalic Acid** (in DMSO- d_6)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~13.5	Broad Singlet	2H	-COOH
~8.4	Singlet	1H	Ar-H
~8.1	Doublet	1H	Ar-H
~7.5	Doublet	1H	Ar-H

| ~2.3 | Singlet | 3H | -OCOCH₃ |

Disclaimer: The chemical shifts are predicted and may vary depending on the solvent and experimental conditions.

Causality Behind Predicted Shifts:

- **Carboxylic Acid Protons (~13.5 ppm):** The protons of the two carboxylic acid groups are expected to be highly deshielded due to the electronegativity of the oxygen atoms and resonance effects. They will likely appear as a broad singlet due to hydrogen bonding and exchange with residual water in the solvent. The ¹H NMR spectrum of isophthalic acid in DMSO-d₆ shows the carboxylic acid protons at approximately 13.3 ppm.^[1]
- **Aromatic Protons (~7.5 - 8.4 ppm):** The three aromatic protons are in different chemical environments and are expected to show distinct signals. The proton between the two carboxylic acid groups is the most deshielded. The other two protons will likely appear as doublets due to ortho-coupling. The introduction of the electron-withdrawing acetoxy group will influence the precise chemical shifts of the aromatic protons compared to 4-hydroxyisophthalic acid.
- **Acetoxy Methyl Protons (~2.3 ppm):** The three equivalent protons of the methyl group in the acetoxy substituent will appear as a sharp singlet. This chemical shift is characteristic of an acetyl group attached to an aromatic ring through an oxygen atom.

Predicted ¹³C NMR Data

The ¹³C NMR spectrum will provide information about all the unique carbon atoms in the molecule.

Table 2: Predicted ¹³C NMR Chemical Shifts for **4-Acetoxyisophthalic Acid** (in DMSO-d₆)

Chemical Shift (ppm)	Assignment
~169	-OCOCH₃
~166	-COOH
~150	Ar-C-O
~135	Ar-C
~132	Ar-C
~128	Ar-CH
~125	Ar-CH
~123	Ar-CH

| ~21 | -OCOCH₃ |

Disclaimer: The chemical shifts are predicted and may vary depending on the solvent and experimental conditions.

Causality Behind Predicted Shifts:

- **Carbonyl Carbons (~166 and ~169 ppm):** The carbon atoms of the carboxylic acid groups and the ester carbonyl group are the most deshielded carbons in the molecule due to the direct attachment of two electronegative oxygen atoms. The ester carbonyl is typically found slightly downfield compared to the carboxylic acid carbonyls.
- **Aromatic Carbons (~123 - 150 ppm):** The six aromatic carbons will have distinct chemical shifts. The carbon atom attached to the acetoxy group (C-O) is expected to be the most deshielded among the ring carbons. The carbons bearing the carboxylic acid groups will also be significantly deshielded. The chemical shifts of the protonated aromatic carbons will be in the typical aromatic region. The ¹³C NMR data for 4-hydroxyisophthalic acid provides a good reference for these predictions.^[2]
- **Methyl Carbon (~21 ppm):** The carbon of the methyl group in the acetoxy substituent will appear at a characteristic upfield chemical shift.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the vibrations of chemical bonds.

Predicted IR Absorption Bands

The IR spectrum of **4-Acetoxyisophthalic Acid** is expected to show characteristic absorption bands for the O-H, C=O, C-O, and aromatic C-H bonds.

Table 3: Predicted Characteristic IR Absorption Bands for **4-Acetoxyisophthalic Acid**

Wavenumber (cm ⁻¹)	Intensity	Assignment
3300-2500	Broad, Strong	O-H stretch (Carboxylic acid)
~1760	Strong	C=O stretch (Ester)
~1700	Strong	C=O stretch (Carboxylic acid)
~1600, ~1475	Medium	C=C stretch (Aromatic ring)
~1200	Strong	C-O stretch (Ester)

| ~900-650 | Medium-Strong | C-H bend (Aromatic) |

Disclaimer: The wavenumbers are predicted and may vary depending on the sampling method (e.g., KBr pellet, ATR).

Causality Behind Predicted Absorptions:

- O-H Stretch (3300-2500 cm⁻¹): The O-H stretching vibration of the carboxylic acid groups will appear as a very broad and strong band due to extensive hydrogen bonding.[3]
- C=O Stretches (~1760 and ~1700 cm⁻¹): Two distinct C=O stretching bands are expected. The ester carbonyl stretch typically appears at a higher wavenumber (~1760 cm⁻¹) compared to the carboxylic acid carbonyl stretch (~1700 cm⁻¹), which is broadened and

shifted to a lower frequency due to hydrogen bonding. The antisymmetric stretching of the C=O in acetate groups is often observed around 1732 cm^{-1} .^{[4][5]}

- C=C Stretch ($\sim 1600, \sim 1475\text{ cm}^{-1}$): The stretching vibrations of the carbon-carbon double bonds in the aromatic ring will result in characteristic absorptions in this region.
- C-O Stretch ($\sim 1200\text{ cm}^{-1}$): A strong absorption band corresponding to the C-O stretching of the ester group is expected.
- Aromatic C-H Bends ($900\text{-}650\text{ cm}^{-1}$): The out-of-plane bending vibrations of the C-H bonds on the substituted benzene ring will produce characteristic bands in the fingerprint region.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification.

Predicted Mass Spectrum Data

For **4-Acetoxyisophthalic Acid** (Molecular Formula: $\text{C}_{10}\text{H}_8\text{O}_6$), the predicted molecular weight is 224.16 g/mol .

Table 4: Predicted Key Mass-to-Charge Ratios (m/z) for **4-Acetoxyisophthalic Acid**

m/z	Predicted Fragment
224	$[\text{M}]^+$ (Molecular Ion)
182	$[\text{M} - \text{C}_2\text{H}_2\text{O}]^+$
165	$[\text{M} - \text{C}_2\text{H}_2\text{O} - \text{OH}]^+$
136	$[\text{M} - 2\times\text{COOH}]^+$
121	$[\text{C}_6\text{H}_4(\text{OH})\text{CO}]^+$

| 43 | $[\text{CH}_3\text{CO}]^+$ |

Disclaimer: The fragmentation pattern is predicted and can be influenced by the ionization technique used.

Causality Behind Predicted Fragmentation:

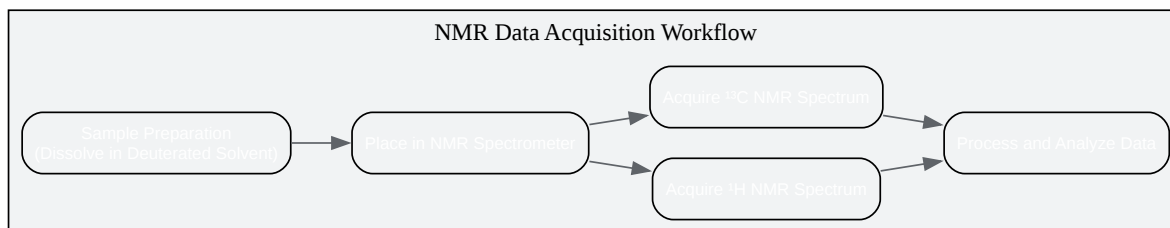
- **Molecular Ion Peak (m/z 224):** The molecular ion peak corresponding to the intact molecule is expected to be observed.
- **Loss of Ketene (m/z 182):** A common fragmentation pathway for aryl acetates is the loss of a neutral ketene molecule ($\text{CH}_2=\text{C}=\text{O}$, 42 Da) to form the corresponding phenol. This would result in a peak at m/z 182, corresponding to 4-hydroxyisophthalic acid.
- **Loss of a Hydroxyl Radical (m/z 165):** Subsequent loss of a hydroxyl radical from the carboxylic acid group of the m/z 182 fragment is a plausible fragmentation step.
- **Loss of Carboxylic Acid Groups (m/z 136):** The loss of both carboxylic acid groups (each 45 Da) from the molecular ion is a possible fragmentation pathway.
- **Acylium Ion (m/z 43):** A prominent peak at m/z 43 is expected, corresponding to the stable acetyl cation ($[\text{CH}_3\text{CO}]^+$). This is a characteristic fragment for acetate esters.^{[6][7]}

Experimental Protocols

While the data presented is predictive, the following are standard protocols for acquiring the actual spectroscopic data for **4-Acetoxyisophthalic Acid**.

NMR Spectroscopy Protocol

- **Sample Preparation:** Dissolve approximately 5-10 mg of **4-Acetoxyisophthalic Acid** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6 , CDCl_3).
- **Instrumentation:** Use a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- **^1H NMR Acquisition:** Acquire the spectrum with a sufficient number of scans to obtain a good signal-to-noise ratio. Use tetramethylsilane (TMS) as an internal standard (0 ppm).
- **^{13}C NMR Acquisition:** Acquire the spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required compared to ^1H NMR.



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Figure 2: General workflow for NMR data acquisition.

IR Spectroscopy Protocol

- **Sample Preparation:** Prepare a KBr pellet by mixing a small amount of the sample with dry KBr powder and pressing it into a thin disk. Alternatively, use an Attenuated Total Reflectance (ATR) accessory.
- **Instrumentation:** Use a Fourier-Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:** Record the spectrum over the range of 4000-400 cm⁻¹.
- **Data Analysis:** Identify the characteristic absorption bands and compare them with known functional group frequencies.

Mass Spectrometry Protocol

- **Sample Introduction:** Introduce the sample into the mass spectrometer via a suitable method, such as direct infusion or after separation by gas chromatography (GC-MS) or liquid chromatography (LC-MS).
- **Ionization:** Use an appropriate ionization technique, such as Electron Ionization (EI) or Electrospray Ionization (ESI).
- **Mass Analysis:** Scan a range of m/z values to detect the molecular ion and fragment ions.

- Data Interpretation: Analyze the resulting mass spectrum to determine the molecular weight and deduce the fragmentation pattern.

Conclusion

The predicted spectroscopic data for **4-Acetoxyisophthalic Acid**, based on the analysis of its structural components and related compounds, provides a valuable reference for researchers. The anticipated NMR, IR, and MS spectra exhibit characteristic features that can be used for the identification and structural confirmation of this compound. Experimental verification of this predicted data is a necessary next step for any research involving the synthesis or application of **4-Acetoxyisophthalic Acid**. This guide serves as a foundational tool for designing and interpreting the spectroscopic characterization of this important molecule, thereby upholding the principles of scientific integrity and accuracy in research and development.

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